

A Comprehensive Technical Guide to Saxagliptin-15N,D2 Hydrochloride Reference Standard

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Compound of Interest

Compound Name: *Saxagliptin-15N,D2Hydrochloride*

Cat. No.: *B13850154*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the commercial availability and analytical characterization of the Saxagliptin-15N,D2 Hydrochloride reference standard. This isotopically labeled compound is a critical tool in pharmacokinetic and metabolic studies, serving as an internal standard for the accurate quantification of Saxagliptin in biological matrices.

Commercial Availability

Saxagliptin-15N,D2 Hydrochloride is available from several specialized chemical suppliers who provide reference standards for the pharmaceutical industry. Key commercial sources include LGC Standards, Simson Pharma Limited, Acanthus Research, and MedchemExpress.^{[1][2][3]} These suppliers typically provide the reference standard with a Certificate of Analysis (CoA), detailing its identity, purity, and isotopic enrichment. While the product may be available from stock from some vendors, others may offer it on a custom synthesis basis.^{[1][3]}

Physicochemical and Analytical Data

The quality and reliability of a reference standard are paramount for its use in regulated analytical methods. The following tables summarize the key physicochemical properties and typical analytical specifications for Saxagliptin-15N,D2 Hydrochloride.

Table 1: Physicochemical Properties

Property	Value
Chemical Name	(1S,3S,5S)-2-[(2S)-2-amino-2-(3-hydroxy-1-adamantyl)acetyl]-2-azabicyclo[3.1.0]hexane-3-(15N)carbonitrile hydrochloride
Molecular Formula	C ₁₈ H ₂₃ D ₂ N ₂ ¹⁵ NO ₂ ·HCl
CAS Number	1309934-06-2[1]
Unlabeled CAS	361442-04-8[1]
Isotope Labels	¹⁵ N, Deuterium (D ₂)

Table 2: Representative Analytical Specifications

Parameter	Typical Specification	Analytical Method
Identity	Conforms to structure	¹ H-NMR, ¹³ C-NMR, Mass Spectrometry
Chemical Purity (by HPLC)	≥ 98%	HPLC-UV
Isotopic Enrichment (¹⁵ N)	≥ 98 atom % ¹⁵ N	Mass Spectrometry, ¹⁵ N-NMR
Isotopic Enrichment (D ₂)	≥ 98 atom % D	Mass Spectrometry, ² H-NMR
Residual Solvents	Meets ICH limits	GC-HS
Water Content	Report value	Karl Fischer Titration

Experimental Protocols

The characterization of Saxagliptin-15N,D2 Hydrochloride reference standard involves a suite of analytical techniques to confirm its identity, purity, and isotopic integrity. Below are detailed

methodologies for key experiments.

Identity Confirmation by Mass Spectrometry and NMR

Objective: To confirm the molecular weight and structure of the isotopically labeled Saxagliptin.

- Mass Spectrometry (MS):
 - Instrumentation: High-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with an electrospray ionization (ESI) source.
 - Sample Preparation: A dilute solution of the reference standard is prepared in a suitable solvent such as acetonitrile or methanol.
 - Analysis: The sample is infused directly or via liquid chromatography into the mass spectrometer. The full scan mass spectrum is acquired in positive ion mode.
 - Expected Result: The spectrum should show a prominent ion corresponding to the protonated molecule $[M+H]^+$ of Saxagliptin- $^{15}N,D2$. The measured mass-to-charge ratio (m/z) should be consistent with the calculated exact mass of the labeled compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
 - Sample Preparation: The sample is dissolved in a deuterated solvent (e.g., DMSO- d_6 or CD_3OD).
 - Analysis: 1H , ^{13}C , and ^{15}N NMR spectra are acquired.
 - Expected Result: The 1H and ^{13}C NMR spectra will be similar to that of unlabeled Saxagliptin, with minor shifts possible due to isotopic effects. The ^{15}N NMR spectrum will confirm the position of the ^{15}N label.

Chemical Purity Determination by HPLC-UV

Objective: To quantify the chemical purity of the reference standard and to detect any unlabeled Saxagliptin or other impurities.

- Instrumentation: A high-performance liquid chromatography (HPLC) system equipped with a UV detector.
- Chromatographic Conditions:
 - Column: A C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm).
 - Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol).
 - Flow Rate: Typically 1.0 mL/min.
 - Detection Wavelength: UV detection at a wavelength where Saxagliptin has significant absorbance (e.g., around 210 nm).
 - Injection Volume: 10 μL.
- Sample Preparation: A solution of the reference standard is prepared in the mobile phase or a compatible solvent at a known concentration.
- Analysis: The sample solution is injected into the HPLC system. The peak area of Saxagliptin-15N,D2 is measured, and the area percentages of all other peaks are calculated.
- Calculation: $\text{Purity (\%)} = (\text{Area of main peak} / \text{Total area of all peaks}) \times 100$

Isotopic Enrichment Determination by Mass Spectrometry

Objective: To determine the percentage of the ¹⁵N and Deuterium isotopes in the labeled molecule.

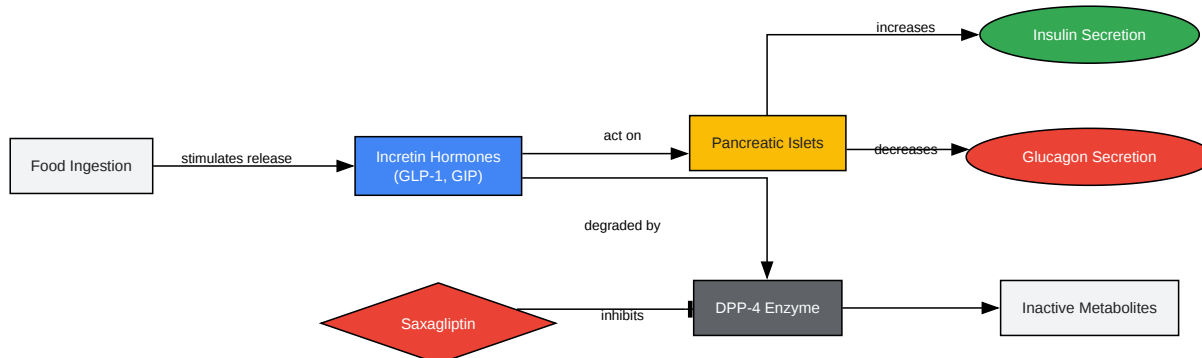
- Instrumentation: A high-resolution mass spectrometer (e.g., LC-MS/MS).
- Analysis: The relative intensities of the mass isotopologues of the molecular ion are measured. For Saxagliptin-15N,D2, the instrument will measure the abundance of the ion corresponding to the labeled compound relative to any unlabeled (M) and partially labeled species.

- Calculation: The isotopic enrichment is calculated by comparing the measured isotopic distribution to the theoretical distribution for a given enrichment level.

Visualizations

Signaling Pathway of Saxagliptin

Saxagliptin is a dipeptidyl peptidase-4 (DPP-4) inhibitor. It works by preventing the degradation of incretin hormones, such as glucagon-like peptide-1 (GLP-1) and glucose-dependent insulinotropic polypeptide (GIP). This leads to increased insulin secretion and reduced glucagon secretion in a glucose-dependent manner.

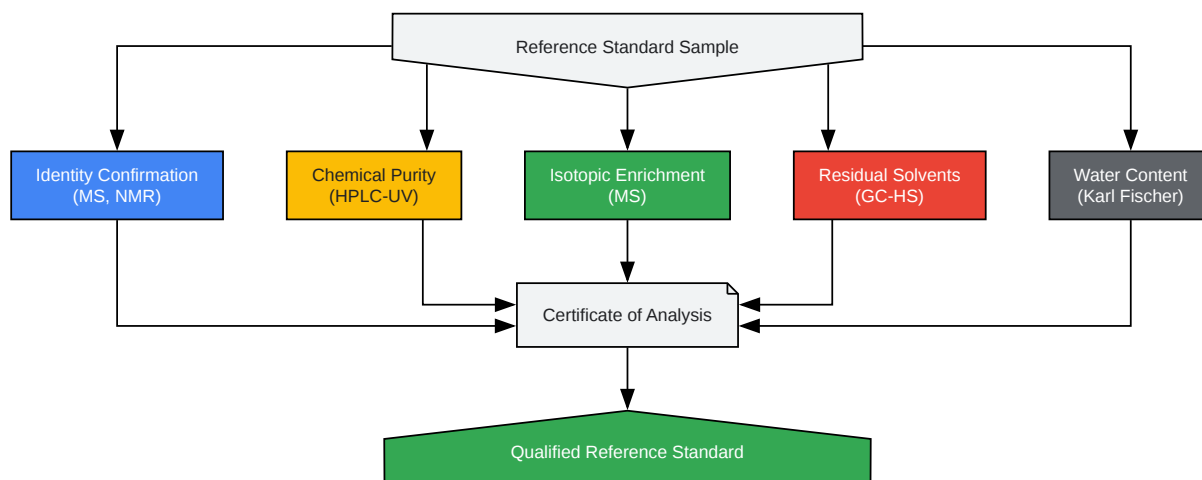


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Caption: Mechanism of action of Saxagliptin.

Experimental Workflow for Reference Standard Characterization

The following diagram illustrates the typical workflow for the analytical characterization of a Saxagliptin-15N,D2 Hydrochloride reference standard.



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Caption: Analytical workflow for reference standard qualification.

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References

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- 2. Saxagliptin-15N,D2 - Acanthus Research [acanthusresearch.com]
- 3. Saxagliptin-15N,D2 Hydrochloride | CAS No- 1309934-06-2 | Simson Pharma Limited [simsonpharma.com]
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